Technical Guide: 2-Amino-2-methylpropane Hydrochloride in Advanced Synthesis

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Compound of Interest

Compound Name:	*2-Amino-2-methylpropane hydrochloride*
CAS No.:	*10017-37-5*
Cat. No.:	*B167375*

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Strategic Profile: The Steric Shield

2-Amino-2-methylpropane hydrochloride (CAS: 10017-37-5), commonly known as tert-butylamine hydrochloride (

-BuNH

[1][2]·HCl), is not merely a nitrogen source; it is a strategic tool for introducing steric bulk.[2] In medicinal chemistry and materials science, the tert-butyl group acts as a "steric shield," protecting adjacent metabolic sites from enzymatic degradation (e.g., N-dealkylation) and influencing the conformational landscape of the target molecule.

For the synthetic chemist, the hydrochloride salt represents the stable, non-volatile storage form of the free amine. While the free base (bp 44–46 °C) is difficult to handle and prone to evaporative loss, the salt (mp >260 °C) allows for precise stoichiometry and long-term stability, provided it is activated correctly in situ.

Key Physicochemical Properties

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Property	Value	Synthetic Implication
Molecular Weight	109.60 g/mol	Precise stoichiometric control compared to volatile free base.[1][2]
Melting Point	> 260 °C (sublimes)	High thermal stability; suitable for solid-phase handling.[2]
Solubility	Soluble in water, EtOH; Insoluble in Et O	Requires polar solvents or biphasic conditions for neutralization.[2]
pKa (of cation)	10.68	Strong base upon liberation; requires strong bases (NaOH, KOH) for full deprotonation.

Core Chemistry & Handling Protocols

The Activation Protocol: In-Situ Liberation

The critical step in using this building block is the controlled release of the nucleophilic free amine. Direct use of the salt in non-polar solvents will result in heterogeneous mixtures and failed reactions.[2]

Standard Operating Procedure (SOP) for Free Base Generation:

- Biphasic Release: Suspend

  -BuNH

  ·HCl in CH

  Cl

  or Toluene.[2] Add 1.1 equivalents of 2M NaOH.[2] Stir vigorously for 30 minutes. Separate the organic layer containing the free amine.[2] Dry over Na

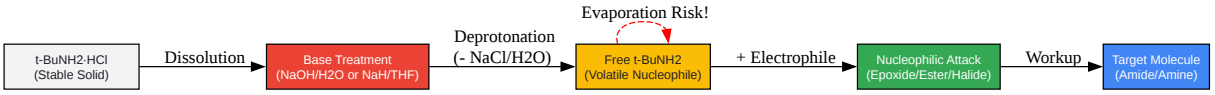
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immediately before use to prevent loss of the volatile amine.[2]

- Anhydrous In-Situ Release: In anhydrous reactions (e.g., organometallic couplings), use a non-nucleophilic base scavenger (e.g., NaH or KOtBu) in THF, followed by filtration of the inorganic salt (NaCl/KCl) under inert atmosphere.

Diagram 1: General Activation Workflow



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Caption: Workflow for converting the stable hydrochloride salt into the active nucleophile, highlighting the critical volatility risk of the intermediate free base.

Pharmaceutical Applications: Case Studies

A. Finasteride: Grignard-Mediated Amidation

The synthesis of Finasteride (Proscar/Propecia), a 5

-reductase inhibitor, showcases the most sophisticated use of tert-butylamine.[1] Direct amidation of the sterically hindered 17

-ester is sluggish.[1][2] The industrial solution employs a magnesium-amide complex derived from tert-butylamine.[1][2]

Mechanistic Insight: The reaction does not proceed via simple nucleophilic attack.[2] Instead, tert-butylamine is deprotonated by an alkyl Grignard (e.g., EtMgBr) to form a highly reactive magnesium amide species (

-BuNH-MgBr).[1] This species acts as a powerful nucleophile that can penetrate the steric hindrance of the steroid ester.

Protocol Summary:

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- Reagent Formation:

  -BuNH

  (liberated from HCl salt) + EtMgBr

  -BuNH-MgBr + EtH

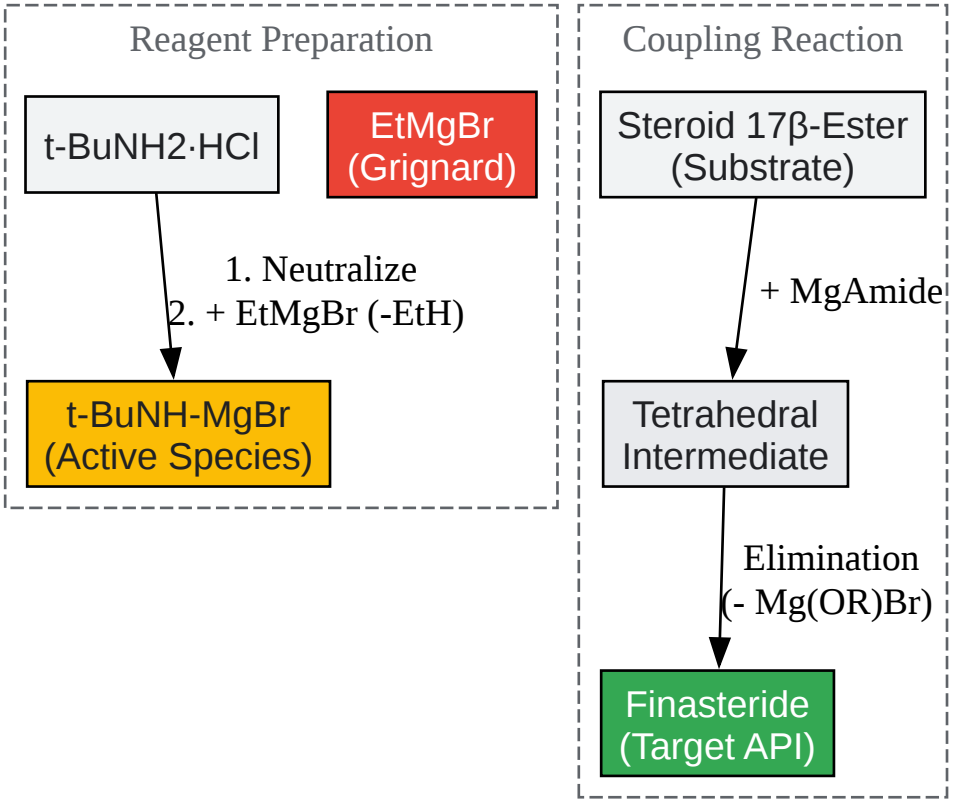
  .[1][2]

- Coupling: The magnesium amide is treated with the 17

  -carboxylate ester of the 4-aza-steroid.[1][2]

- Result: High-yield conversion to the bulky tertiary amide under mild conditions.

Diagram 2: Finasteride Amidation Pathway



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Caption: The magnesium-mediated amidation mechanism used in Finasteride synthesis, overcoming steric hindrance via a hyper-nucleophilic Mg-amide species.[1]

B. Beta-Blockers (Timolol & Carteolol)

In the synthesis of Timolol, the tert-butylamine moiety is introduced via the ring-opening of an epoxide.[1]

- Reaction: (S)-Glycidyl ether derivative +

  -BuNH

  -amino alcohol.[1][2]

- Selectivity: The bulky amine attacks the less substituted carbon of the epoxide (regioselective S

  2), ensuring the correct formation of the secondary amine side chain essential for

  -adrenergic receptor binding.

Advanced Materials: Perovskite Solar Cells

Beyond pharma, tert-butylamine hydrochloride is a critical reagent in the development of Lead Halide Perovskites (e.g., MAPbI

).

- Role: It serves as a source of the tert-butylammonium (TBA) cation.[2]
- Mechanism: The large TBA cation is too big to fit into the 3D perovskite lattice. Instead, it passivates the grain boundaries or forms a 2D capping layer on the surface.
- Outcome: This "capping" effect blocks moisture ingress (hydrophobicity) and reduces non-radiative recombination defects, significantly enhancing the stability and efficiency of solar cells.

Troubleshooting & Optimization

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Challenge	Root Cause	Solution
Low Yield in Amidation	Volatility of free base	Use a sealed tube or generate the amine in situ with a Grignard reagent (as in Finasteride).[1][2]
Salt Precipitation	HCl byproduct insolubility	In non-polar solvents, the amine HCl byproduct may coat reagents. Use a biphasic system (CH Cl /H O) or add a phase transfer catalyst.[2]
Incomplete Reaction	Steric Hindrance	The tert-butyl group is bulky.[1][2] Increase temperature or use a Lewis Acid catalyst (e.g., LiClO) to activate the electrophile (e.g., epoxide).

References

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